

Tetradecylamine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetradecylamine

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **tetradecylamine** based on publicly available Safety Data Sheets (SDS). It is intended for informational purposes for a professional audience. The detailed experimental methodologies used to derive the quantitative safety data presented are not typically disclosed in these sources and are therefore not included in this guide. Always refer to the specific Safety Data Sheet provided by your supplier for the most accurate and up-to-date information, and perform a thorough risk assessment before use.

Introduction

Tetradecylamine, also known as myristylamine or 1-aminotetradecane, is a primary alkylamine used as an intermediate in the synthesis of cationic and amphoteric surfactants, germicides, and other chemical agents.^{[1][2]} Its utility in research and development, particularly in drug development and materials science, necessitates a thorough understanding of its hazard profile and the implementation of stringent safety protocols to protect laboratory personnel and the environment. This guide synthesizes critical safety information and provides clear, actionable recommendations for the safe handling, storage, and disposal of **tetradecylamine**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **tetradecylamine** is provided in Table 1. This information is crucial for understanding its behavior under various laboratory

conditions and for planning appropriate safety measures.

Table 1: Physical and Chemical Properties of **Tetradecylamine**

Property	Value	References
Molecular Formula	C ₁₄ H ₃₁ N	[3][4]
Molecular Weight	213.40 g/mol	[3]
Appearance	White to pinkish or off-white solid/crystals	[2][4][5]
Odor	Fishy, ammonia-like	[5]
Melting Point	37 - 42 °C (98.6 - 107.6 °F)	[2][5]
Boiling Point	291 °C (555.8 °F) at 760 mmHg	[5]
Flash Point	> 110 °C (> 230 °F)	[5]
Solubility	Insoluble in water; Soluble in chloroform and methanol.	[4]
Specific Gravity	0.800 @ 25 °C (water=1)	[1]
Vapor Pressure	< 0.1 mmHg @ 20 °C	[1]

Hazard Identification and Classification

Tetradecylamine is classified as a hazardous substance.[1] It is crucial to understand its potential health and environmental effects.

Table 2: GHS Hazard Classification for **Tetradecylamine**

Hazard Class	Category	Hazard Statement	References
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	[3] [6] [7]
Serious Eye Damage/Eye Irritation	1 / 2	H318: Causes serious eye damage / H319: Causes serious eye irritation	[3] [7] [8]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[3] [7]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life	[3] [7]
Chronic Aquatic Toxicity	-	May cause long-term adverse effects in the aquatic environment	[1]
Acute Toxicity (Oral)	-	Harmful if swallowed	[1]
Skin Sensitization	-	May cause sensitization by skin contact	[1]

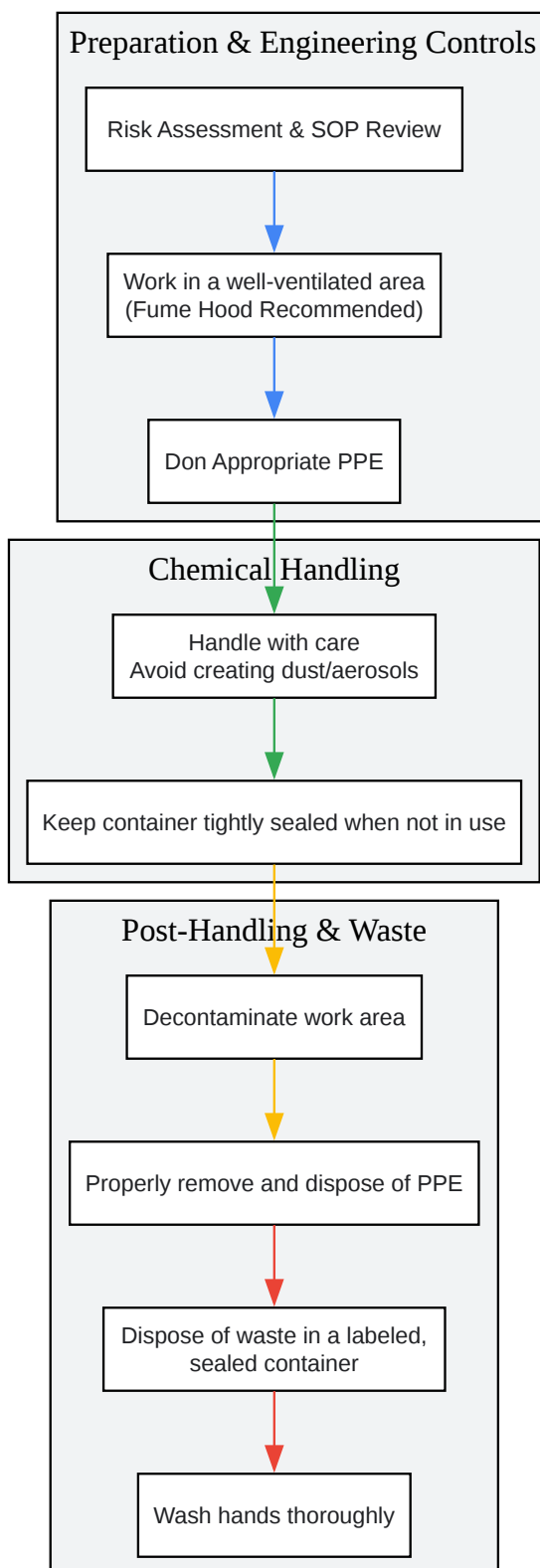
Summary of Potential Health Effects:

- Ingestion: Harmful if swallowed. Can cause chemical burns in the mouth and gastrointestinal tract.[\[1\]](#)
- Inhalation: Vapors or mists may be irritating to the respiratory tract.[\[1\]](#)[\[3\]](#)
- Skin Contact: Causes severe skin burns and may be absorbed through the skin.[\[1\]](#) It can also cause skin sensitization.[\[1\]](#)

- Eye Contact: Causes serious eye damage, with the potential for permanent injury.^[1] Vapors can also be irritating.^[1]

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **tetradecylamine** is essential to minimize exposure. The following workflow outlines the key stages and necessary precautions.



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Safe Handling Workflow for **Tetradecylamine**.

Personal Protective Equipment (PPE): Based on the hazard assessment, the following PPE is mandatory when handling **tetradecylamine**.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Protection	Specification and Rationale	References
Eyes/Face	Safety Goggles & Face Shield	Required for protection against liquid splashes and chemical vapors. Must meet ANSI Z87.1 standard.	[1] [9] [10]
Hands	Chemical-resistant gloves	Nitrile or other appropriate resistant gloves should be worn. Inspect gloves before use and change them immediately if contaminated.	[1] [9] [10]
Body	Lab Coat / Chemical Protective Clothing	A lab coat is the minimum requirement. For tasks with a higher risk of splashing, chemical-resistant aprons or suits may be necessary.	[1] [9] [10]
Respiratory	Respirator (if necessary)	Use a NIOSH-approved respirator with an appropriate cartridge if working outside a fume hood or if ventilation is inadequate to control vapor/dust exposure.	[1]

Feet	Closed-toe shoes	Required to protect against spills and falling objects.	[9]
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First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First Aid Procedures for **Tetradecylamine** Exposure

Exposure Route	First Aid Procedure	References
Eye Contact	Immediately flush eyes with plenty of water for at least 20 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1] [11] [12]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[1] [13]
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.	[1] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1] [6]

Firefighting and Accidental Release Measures

Firefighting: **Tetradecylamine** is combustible but has a high flash point.[\[1\]](#)[\[5\]](#)

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide, or water spray. For large fires, water spray or fog is recommended.[\[1\]](#)[\[7\]](#)[\[14\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

- **Specific Hazards:** Heating may cause containers to rupture violently.^[1] Combustion produces toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.^[1]
- **Protective Equipment:** Firefighters should wear full body protective clothing and self-contained breathing apparatus (SCBA).^[1]

Accidental Release Measures: In case of a spill, follow these procedures diligently.

- **Personal Precautions:** Evacuate personnel from the area. Wear appropriate PPE as detailed in Table 3. Avoid breathing dust or vapors.^[1]
- **Environmental Precautions:** Prevent the spill from entering drains, sewers, or waterways, as it is very toxic to aquatic life.^[1]
- **Containment and Cleanup:**
 - For solid spills, carefully sweep or scoop the material to avoid creating dust and place it into a labeled, sealed container for disposal.^[15]
 - For liquid/molten spills, contain and absorb the spill with an inert material such as sand, earth, or vermiculite.^[1]
 - Once absorbed, collect the material into a suitable container for disposal.^[1]
 - Wash the spill area thoroughly with soap and water.^[16]

Storage and Disposal

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

Table 5: Storage and Incompatibility

Parameter	Recommendation	References
Storage Conditions	Store in original, tightly sealed containers in a cool, dry, and well-ventilated area. Keep away from heat, sparks, and open flames. Store locked up.	[1][17]
Incompatible Materials	Strong oxidizing agents, acids, acid chlorides, and acid anhydrides. Avoid contact with copper and aluminum and their alloys.	[1][7]

Disposal: Dispose of **tetradecylamine** and its containers in accordance with all applicable federal, state, and local regulations. Waste generators must consult with hazardous waste regulations to ensure complete and accurate classification.[5] Do not dispose of it in the environment.[7]

Conclusion

Tetradecylamine is a valuable chemical intermediate with significant hazards that demand respect and careful handling. By adhering to the guidelines outlined in this technical guide—including the use of appropriate engineering controls, diligent use of personal protective equipment, and preparedness for emergencies—researchers, scientists, and drug development professionals can mitigate the risks associated with its use. A proactive and informed approach to safety is paramount when working with this and any other hazardous chemical.

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